

Navigating the Safe Disposal of (±)11(12)-EET: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (±)11(12)-EET

Cat. No.: B1152365

[Get Quote](#)

For researchers, scientists, and professionals in the field of drug development, ensuring rigorous safety protocols and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of (±)11(12)-Epoxyeicosatrienoic acid ((±)11(12)-EET), a critical signaling molecule in various physiological processes. Adherence to these procedures is vital for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties

A thorough understanding of the substance's properties is the foundational step in ensuring its safe handling and disposal. The following table summarizes the key characteristics of (±)11(12)-EET.

Property	Value
CAS Number	87173-81-7[1]
Molecular Formula	C ₂₀ H ₃₂ O ₃ [1][2]
Molecular Weight	320.5 g/mol [1]
Physical State	Typically supplied as a solution in an organic solvent (e.g., ethanol)[1][3]
Solubility	DMF: 50 mg/ml, DMSO: 50 mg/ml, Ethanol: 50 mg/ml, PBS (pH 7.2): 1 mg/ml[1]
Storage	Store in a freezer as per supplier recommendations.

Hazard Identification and Safety Precautions

While (\pm)11(12)-EET itself may not be classified as hazardous, it is often supplied in a flammable solvent, which constitutes the primary hazard.[3] Therefore, it is crucial to handle this compound with the care afforded to all research chemicals.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Hand Protection: Use chemically resistant gloves, such as nitrile rubber.[3][4]
- Body Protection: A lab coat or other protective clothing is mandatory.[3][4]

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Avoid all contact with skin, eyes, and clothing.[4]
- Refrain from eating, drinking, or smoking when handling the substance.[4]
- Wash hands thoroughly after handling.[4]

- Keep the compound away from oxidizing agents, acids, and bases.[4]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **(±)11(12)-EET** involves collection by a licensed hazardous waste management service. Chemical inactivation is generally not recommended in a standard laboratory setting due to the potential for hazardous byproducts.

1. Waste Collection:

- Collect waste containing **(±)11(12)-EET** and any contaminated materials (e.g., pipette tips, absorbent paper) in a designated, properly labeled, and sealed waste container.[4] The container should be compatible with the solvent used.

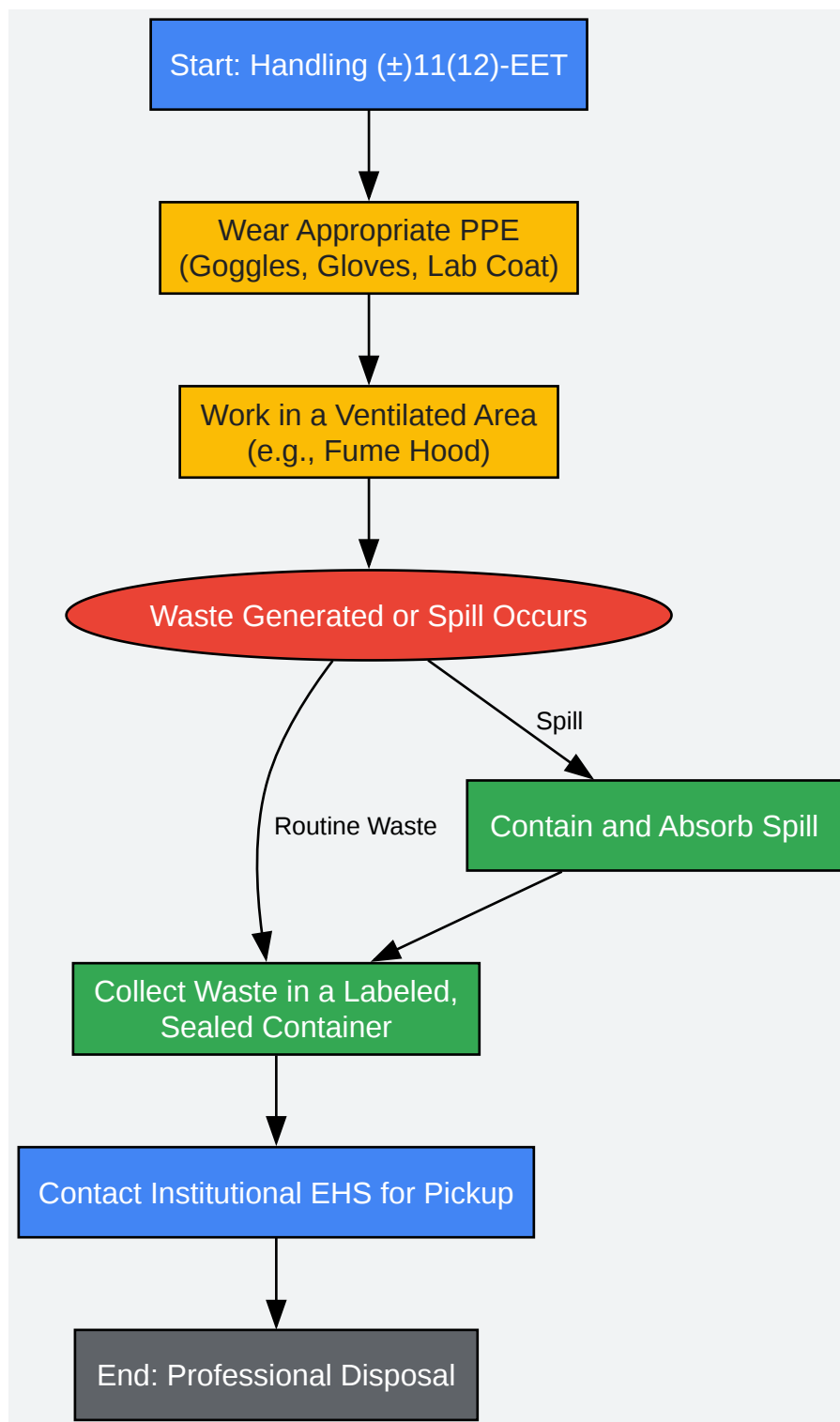
2. Spill Management:

- In the event of a spill, immediately alert personnel in the vicinity.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[4]
- Carefully collect the absorbed material into a labeled hazardous waste container.[4]
- Thoroughly clean the spill area.
- Prevent the spilled material from entering drains or waterways.[4]

3. Final Disposal:

- All chemical waste must be disposed of in strict accordance with local, state, and federal regulations.[4]
- Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on chemical waste disposal procedures.[4]
- Do not dispose of **(±)11(12)-EET** down the drain or in regular trash.[4]

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Disposal workflow for (±)11(12)-EET.

This guide is intended to provide a clear and actionable framework for the safe disposal of $(\pm)11(12)\text{-EET}$. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive information. By adhering to these guidelines, you contribute to a safer research environment for yourself and your colleagues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. $(\pm)11(12)\text{-EET}$ | 123931-40-8 [[m.chemicalbook.com](https://www.merckmillipore.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Navigating the Safe Disposal of $(\pm)11(12)\text{-EET}$: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1152365/docs#navigating-the-safe-disposal-of-11-12-eet-a-comprehensive-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)